

# Safe handling and storage procedures for methyl chlorosulfonate.

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## Compound of Interest

Compound Name: Methyl chlorosulfonate

Cat. No.: B042958

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## Application Notes and Protocols for Methyl Chlorosulfonate

For Researchers, Scientists, and Drug Development Professionals

Introduction:

**Methyl chlorosulfonate** (CAS No: 812-01-1) is a highly reactive chemical intermediate used in organic synthesis.<sup>[1]</sup> Its hazardous nature necessitates strict adherence to safe handling and storage procedures to minimize risks to personnel and the environment. These application notes provide detailed protocols and safety information to ensure the safe use of **methyl chlorosulfonate** in a laboratory setting.

## Hazard Identification and Quantitative Data

**Methyl chlorosulfonate** is a corrosive, toxic, and highly flammable liquid and vapor.<sup>[2]</sup> It causes severe skin burns and eye damage, is harmful if swallowed or inhaled, and reacts violently with water.<sup>[2][3]</sup>

Parameter	Value	Source
Molecular Formula	CH <sub>3</sub> ClO <sub>3</sub> S	[2][4]
Molecular Weight	130.55 g/mol	[2]
GHS Hazard Statements	H225, H302, H314, H332	[2]
Storage Temperature	2-8°C (Refrigerator)	[4]

## Safe Handling Procedures

### 2.1. Engineering Controls:

- Always handle **methyl chlorosulfonate** in a certified chemical fume hood with a face velocity of at least 100 feet per minute.
- Ensure a safety shower and eyewash station are readily accessible and have been tested within the last year.[5]
- Use non-sparking tools and explosion-proof equipment to prevent ignition sources.[6]

### 2.2. Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles and a face shield (minimum 8-inch).[6][7]
- Skin Protection: Wear a flame-resistant lab coat and impervious gloves (e.g., butyl rubber). Always inspect gloves for integrity before use.[6]
- Respiratory Protection: If there is a risk of inhalation, use a full-face respirator with an appropriate cartridge.[6]

## Experimental Protocol: Quenching of a Reaction Containing Methyl Chlorosulfonate

This protocol outlines a standard procedure for safely quenching a reaction mixture containing **methyl chlorosulfonate**.

### 3.1. Materials:

- Reaction mixture containing **methyl chlorosulfonate**
- Quenching solution (e.g., a cold, dilute solution of sodium bicarbonate)
- Inert gas supply (e.g., nitrogen or argon)
- Addition funnel
- Stir plate and stir bar
- Thermometer
- Appropriate work-up and extraction solvents

### 3.2. Procedure:

- Preparation:
  - Ensure all necessary PPE is worn correctly.
  - Set up the reaction flask in the chemical fume hood with vigorous stirring.
  - Place the reaction flask in an ice bath to control the exothermic quenching reaction.
  - Purge the addition funnel with an inert gas.
- Quenching:
  - Slowly add the cold quenching solution to the reaction mixture via the addition funnel.
  - Monitor the temperature of the reaction mixture closely, maintaining it below 25°C.
  - Once the addition is complete, allow the mixture to stir for at least 30 minutes to ensure the complete neutralization of **methyl chlorosulfonate**.
- Work-up:

- Once the quench is complete, proceed with the standard aqueous work-up and extraction procedures for your specific reaction.
- Waste Disposal:
  - All waste containing **methyl chlorosulfonate** must be disposed of as hazardous waste in a designated, properly labeled container.[\[6\]](#) Do not discharge to sewer systems.[\[6\]](#)

## Storage and Incompatibility

### 4.1. Storage:

- Store **methyl chlorosulfonate** in a cool, dry, and well-ventilated area away from incompatible materials.[\[5\]](#)[\[6\]](#)
- Keep the container tightly closed and upright to prevent leakage.[\[6\]](#)[\[7\]](#)
- Store in a refrigerator at 2-8°C.[\[4\]](#)

### 4.2. Chemical Incompatibility:

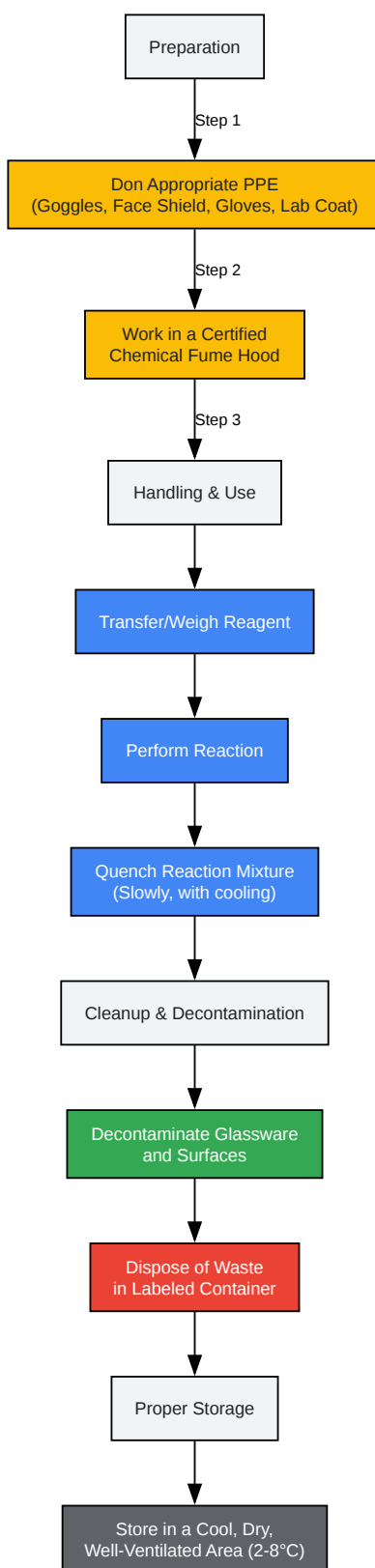
**Methyl chlorosulfonate** is incompatible with a variety of substances. Contact with these materials can lead to violent reactions, the release of toxic gases, or fire.

- Water: Reacts violently.[\[1\]](#)[\[3\]](#)
- Acids: Incompatible with mineral and oxidizing acids.[\[5\]](#)
- Bases: Incompatible with strong bases.
- Oxidizing Agents: Incompatible with strong oxidizing agents.[\[5\]](#)
- Organic Materials: Incompatible.[\[8\]](#)
- Powdered Metals: Incompatible.[\[8\]](#)

## Emergency Procedures

- Spill: In case of a spill, evacuate the area immediately.[6] Remove all sources of ignition.[6] Absorb the spill with an inert, non-combustible material and collect it for disposal as hazardous waste.[7]
- Fire: Use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher.[6] Do not use water.[3]
- First Aid:
  - Skin Contact: Immediately flush the affected area with plenty of water for at least 15 minutes and remove contaminated clothing.[6] Seek immediate medical attention.[3]
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[3][6] Seek immediate medical attention.[3]
  - Inhalation: Move the person to fresh air.[6] If breathing is difficult, give oxygen. Seek immediate medical attention.
  - Ingestion: Do NOT induce vomiting.[6] Rinse mouth with water and seek immediate medical attention.[6]

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